Troubleshooting N/Ofq-(1-13)-NH2 solubility issues

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Compound of Interest	
Compound Name:	N/Ofq-(1-13)-NH2
Cat. No.:	B612589

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Technical Support Center: N/Ofq-(1-13)-NH2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility issues encountered by researchers, scientists, and drug development professionals during experiments with **N/Ofq-(1-13)-NH2**.

Frequently Asked Questions (FAQs)

Q1: What is **N/Ofq-(1-13)-NH2** and what are its basic properties?

N/Ofq-(1-13)-NH2 is a synthetic, biologically active peptide fragment of the endogenous neuropeptide Nociceptin/Orphanin FQ (N/OFQ).[1] It is the shortest known sequence of N/OFQ that retains the full potency and efficacy of the native peptide.[2] The amino acid sequence is Phe-Gly-Gly-Phe-Thr-Gly-Ala-Arg-Lys-Ser-Ala-Arg-Lys-NH2.[3]

Summary of Key Properties:

Property	Value	Reference
Molecular Formula	C61H100N22O15	[3]
Molecular Weight	~1381.6 g/mol	[3]
Amino Acid Sequence	FGGFTGARKSARK-NH2	
Appearance	Lyophilized white powder	

Q2: What is the recommended solvent for initial reconstitution of **N/Ofq-(1-13)-NH2**?

For initial reconstitution, sterile water or 10% aqueous acetonitrile are recommended. Some sources indicate solubility in water, while others specify solubility up to 1 mg/mL in 10% acetonitrile. If the peptide does not readily dissolve in these solvents, preparing a stock solution in dimethyl sulfoxide (DMSO) is a common and effective alternative.
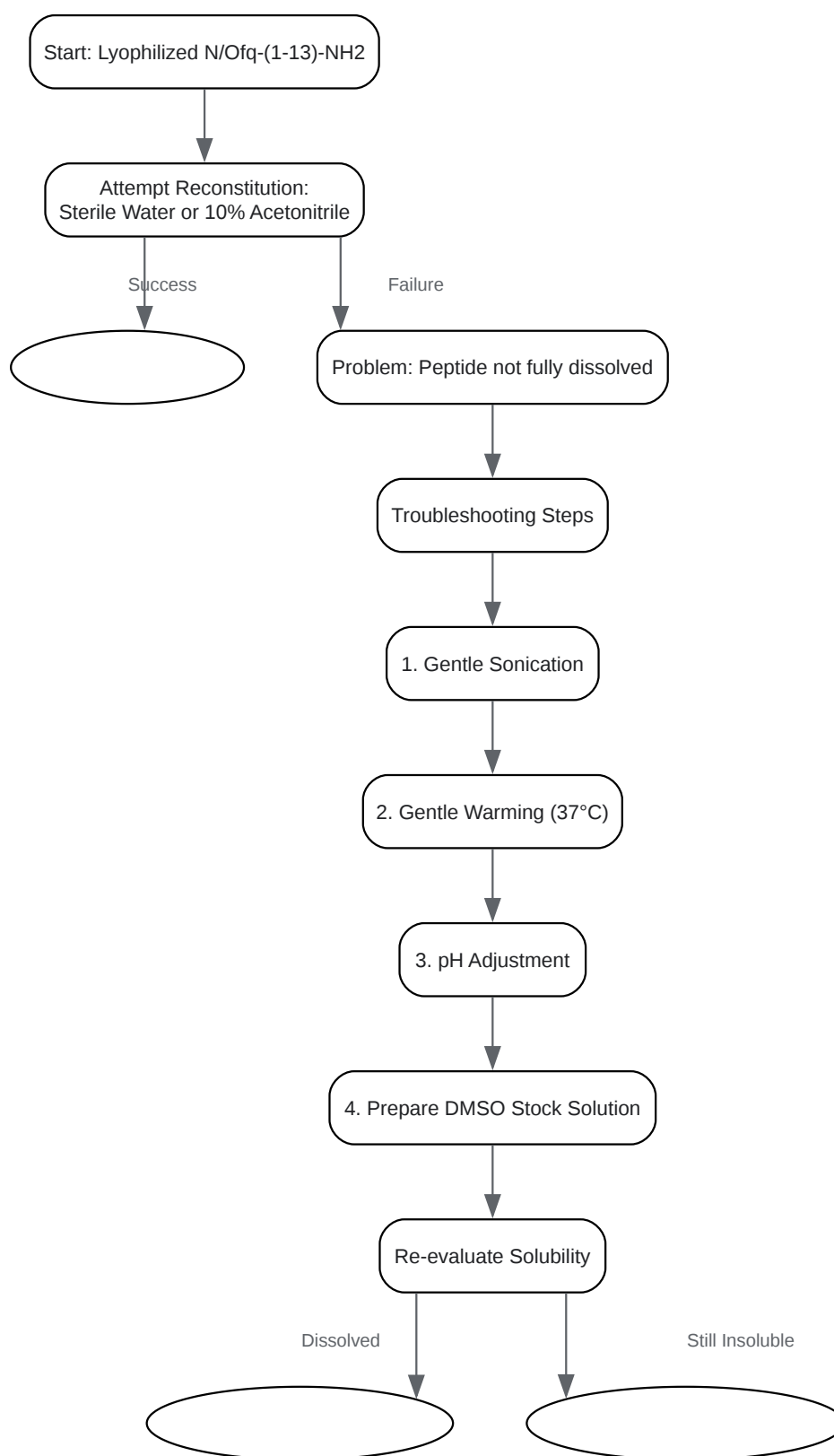
Q3: How should I store **N/Ofq-(1-13)-NH2**?

Proper storage is critical to maintain the peptide's stability and biological activity.

Form	Storage Temperature	Duration	Reference
Lyophilized Powder	-20°C or -80°C	Long-term	
Reconstituted in Aqueous Buffer	2-8°C	Up to 5 days	
Reconstituted in Aqueous Buffer	-20°C or -80°C (aliquoted)	Up to 3 months	
Stock Solution in DMSO	-20°C or -80°C (aliquoted)	Up to 6 months	

Important: To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted peptide into single-use volumes before freezing.

Troubleshooting Solubility Issues

This section provides a step-by-step guide to address common solubility problems with **N/Ofq-(1-13)-NH2**.

Start: Lyophilized N/Ofq-(1-13)-NH2

↓

Attempt Reconstitution:
Sterile Water or 10% Acetonitrile

Success → (○)

Failure → Problem: Peptide not fully dissolved

↓

Troubleshooting Steps

↓

1. Gentle Sonication

↓

2. Gentle Warming (37°C)

↓

3. pH Adjustment

↓

4. Prepare DMSO Stock Solution

↓

Re-evaluate Solubility

Dissolved → (○)

Still Insoluble → (○)

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Caption: General workflow for troubleshooting **N/Ofq-(1-13)-NH2** solubility.

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Problem: The peptide does not fully dissolve in water or aqueous acetonitrile.

If you encounter insolubility or see particulates after attempting to reconstitute the lyophilized powder, follow these steps sequentially.

- Gentle Vortexing: Ensure the vial has been gently vortexed to dislodge any powder from the walls.

- Sonication: A brief period of sonication in a water bath can help break up small aggregates and enhance dissolution.

- Gentle Warming: Warming the solution to 37°C for a short period can increase the solubility of the peptide. Avoid excessive or prolonged heating, which could lead to degradation.

The solubility of peptides is highly dependent on pH, especially for those with multiple charged residues. **N/Ofq-(1-13)-NH2** is a basic peptide, and adjusting the pH can significantly improve its solubility in aqueous solutions.

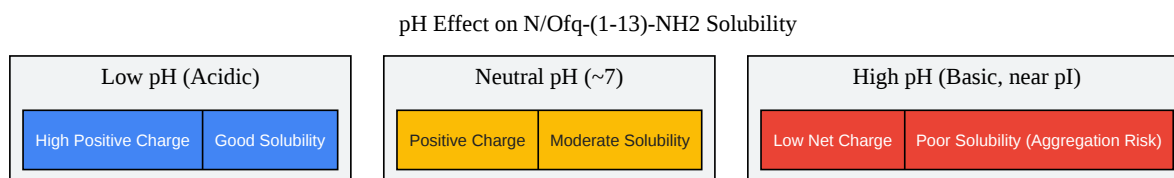Theoretical Isoelectric Point (pI) Calculation:

The amino acid sequence of **N/Ofq-(1-13)-NH2** is FGGFTGARKSARK-NH2.

- Basic residues (charge +1 at pH 7): Arginine (R) x 2, Lysine (K) x 2, N-terminal amine (+1) = +5

- Acidic residues (charge -1 at pH 7): None. The C-terminus is amidated and thus neutral.

- Net Charge at Neutral pH: Approximately +5.

The theoretical isoelectric point (pI) of this peptide is high (likely >10). Peptides are least soluble at their pI and more soluble at pH values further away from their pI. Since **N/Ofq-(1-13)-NH2** is basic, dissolving it in a slightly acidic buffer (pH 4-6) will ensure the side chains of Arg and Lys are fully protonated, increasing its solubility.

Recommended Action:

If using water for reconstitution is unsuccessful, try dissolving the peptide in a dilute acidic solution, such as 10-30% acetic acid, and then dilute it to the desired final concentration with your experimental buffer.

pH Effect on N/Ofq-(1-13)-NH2 Solubility

Low pH (Acidic)		Neutral pH (~7)		High pH (Basic, near pI)	
High Positive Charge	Good Solubility	Positive Charge	Moderate Solubility	Low Net Charge	Poor Solubility (Aggregation Risk)

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Caption: Relationship between pH and the solubility of a basic peptide.
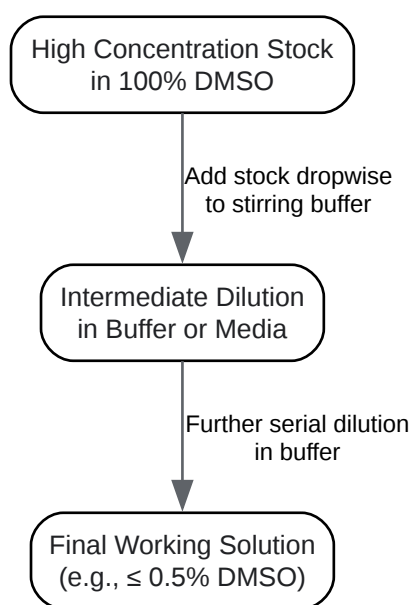
For highly concentrated stock solutions or if aqueous methods fail, using a small amount of an organic solvent like DMSO is a reliable method.

Experimental Protocol: Preparing a DMSO Stock Solution

- Equilibrate: Allow the vial of lyophilized **N/Ofq-(1-13)-NH2** to come to room temperature before opening.

- Centrifuge: Briefly centrifuge the vial to ensure all the powder is at the bottom.

- Add DMSO: Add a small, precise volume of sterile, anhydrous DMSO to the vial to create a concentrated stock solution (e.g., 10 mM or 1-5 mg/mL).

- Dissolve: Gently vortex or pipette up and down to fully dissolve the peptide. Sonication can be used if necessary.

- Dilution: For use in cell-based assays, the DMSO stock solution must be serially diluted. It is critical to add the DMSO stock solution dropwise to your vigorously stirring aqueous experimental buffer. This prevents the peptide from precipitating out of solution.

- Final Concentration: Ensure the final concentration of DMSO in your assay is at a level non-toxic to your cells. For most cell lines, a final DMSO concentration of ≤ 0.5% is well-tolerated, with ≤ 0.1% being ideal for sensitive or primary cell lines.

DMSO Dilution Workflow:

High Concentration Stock
in 100% DMSO

Add stock dropwise
to stirring buffer

Intermediate Dilution
in Buffer or Media

Further serial dilution
in buffer

Final Working Solution
(e.g., ≤ 0.5% DMSO)

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Caption: Recommended workflow for diluting a DMSO stock solution.

Problem: Precipitate forms after diluting a stock solution into an aqueous buffer.

This issue typically arises when the peptide's solubility limit is exceeded in the final buffer conditions.

- Check Final Concentration: The concentration of the peptide in the final buffer may be too high. Try preparing a more dilute working solution.

- Re-evaluate Buffer pH: The pH of your final experimental buffer may be close to the peptide's pI. Consider using a buffer with a more acidic pH (e.g., pH 6.0).

- Test Solubility: Before preparing a large volume, test the solubility by adding a small amount of your stock solution to the final buffer in a microcentrifuge tube.

- Slow Dilution: When diluting the DMSO stock, ensure it is added very slowly to a rapidly vortexing or stirring solution of the aqueous buffer. This helps to quickly disperse the peptide and prevent localized high concentrations that can lead to precipitation.

By systematically following these FAQs and troubleshooting guides, researchers can effectively address solubility challenges with **N/Ofq-(1-13)-NH2**, ensuring the integrity and reliability of their experimental outcomes.

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References

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- 2. jpt.com [jpt.com]

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